

# GSK2200150A stability and long-term storage conditions

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## Compound of Interest

Compound Name: GSK2200150A

Cat. No.: B607781

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## Technical Support Center: GSK2200150A

This technical support center provides guidance on the stability and long-term storage of **GSK2200150A**, an anti-tuberculosis (TB) agent. The information is intended for researchers, scientists, and drug development professionals to ensure the integrity and proper handling of this compound in a laboratory setting.

## Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for **GSK2200150A**?

For long-term storage, **GSK2200150A** should be stored as a lyophilized powder at -20°C in a desiccated environment.<sup>[1]</sup> Following these conditions, the chemical is stable for up to 36 months.<sup>[1]</sup>

Q2: How should I store **GSK2200150A** once it is in solution?

Once dissolved, solutions of **GSK2200150A** should be stored at -20°C.<sup>[1]</sup> It is recommended to use the solution within one month to prevent potential degradation and loss of potency.<sup>[1]</sup> To avoid the detrimental effects of repeated freeze-thaw cycles, it is best practice to aliquot the solution into single-use volumes.<sup>[1]</sup>

Q3: What are the known solubilities for **GSK2200150A**?

The solubility of **GSK2200150A** at 25°C is as follows:

- DMSO: 71 mg/mL (198.61 mM)[2]
- Ethanol: 18 mg/mL (50.35 mM)[2]
- Water: Insoluble[2]

Q4: Can small volumes of the compound be trapped in the vial's seal?

Yes, it is possible for small amounts of **GSK2200150A** to become entrapped in the product vial's seal during shipping and handling.[3] To recover the full amount of the product, it is recommended to briefly centrifuge the vial on a tabletop centrifuge to dislodge any material from the cap.[3]

Q5: Is **GSK2200150A** sensitive to light or humidity?

While specific data on light and humidity sensitivity for **GSK2200150A** is not explicitly provided in the search results, general pharmaceutical stability guidelines suggest that these factors can be critical for preventing degradation.[4] For optimal stability, it is recommended to store the compound protected from light and in a desiccated environment, as is standard practice for many research compounds.

## Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Reduced or no compound activity in an experiment.	1. Improper storage of the compound (e.g., at room temperature). 2. Multiple freeze-thaw cycles of the stock solution. 3. The solution was stored for longer than the recommended one-month period.	1. Always store the lyophilized powder and solutions at -20°C. 2. Prepare single-use aliquots of the stock solution to avoid repeated freezing and thawing. [1] 3. Prepare fresh solutions if the stock is older than one month.[1]
Difficulty dissolving the compound.	1. Using an inappropriate solvent. 2. The concentration is too high for the chosen solvent.	1. Refer to the solubility data; DMSO and ethanol are suitable solvents. GSK2200150A is insoluble in water.[2] 2. Ensure the target concentration does not exceed the solubility limit in the selected solvent.
Observed precipitation in the stock solution after thawing.	1. The compound may have come out of solution during freezing. 2. The solubility may be lower at colder temperatures.	1. Gently warm the solution to room temperature and vortex briefly to redissolve the compound before use. 2. If precipitation persists, sonication may be carefully applied.

## Data Presentation

Table 1: Storage and Stability of **GSK2200150A**

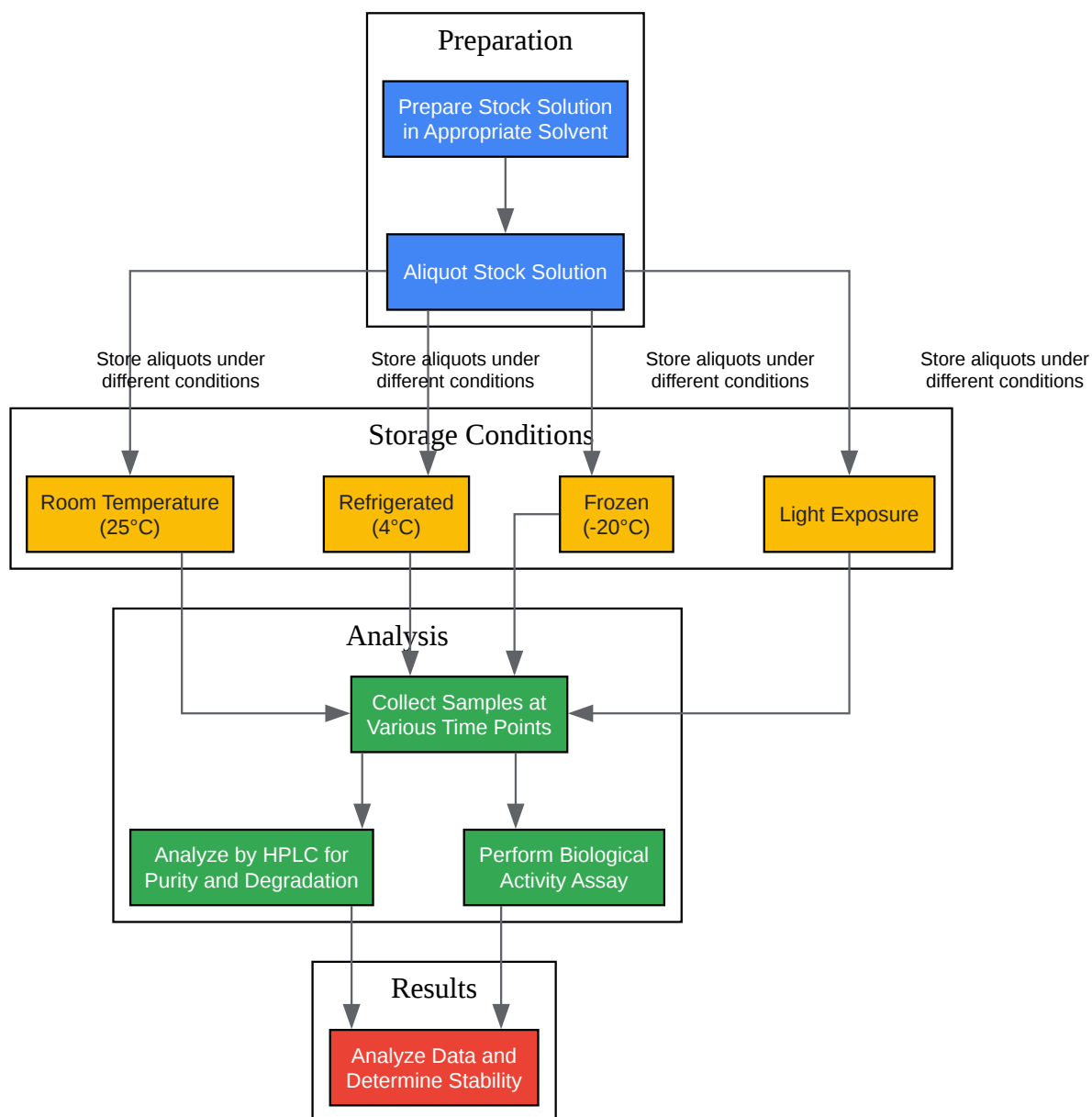
Form	Storage Temperature	Duration of Stability	Additional Recommendations
Lyophilized Powder	-20°C	36 months[1]	Keep desiccated.[1]
In Solution	-20°C	Within 1 month[1]	Aliquot to avoid multiple freeze-thaw cycles.[1]

Table 2: Solubility of **GSK2200150A** at 25°C

Solvent	Solubility (mg/mL)	Molar Concentration (mM)
DMSO	71[2]	198.61[2]
Ethanol	18[2]	50.35[2]
Water	Insoluble[2]	N/A

## Experimental Protocols & Workflows

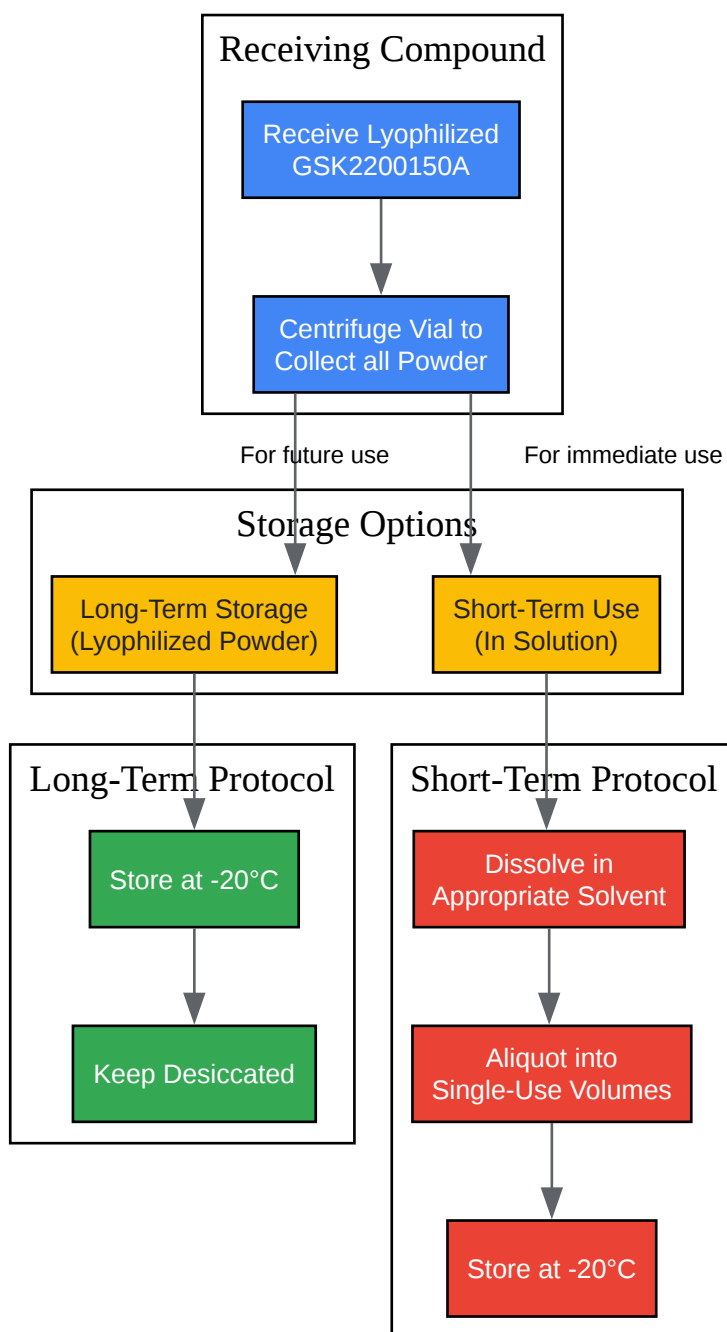
While specific experimental protocols for stability testing of **GSK2200150A** are not publicly available, a general workflow for assessing compound stability is provided below. This can be adapted by researchers to suit their specific experimental needs.



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Caption: A general experimental workflow for assessing the stability of a research compound.

## Mandatory Visualization



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Caption: Recommended handling and storage workflow for **GSK2200150A**.

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